

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan topoisomerase I inhibition IC50

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Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

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Topoisomerase I Inhibition Data

The core inhibitory activity of **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan** comes from its constituent, **Exatecan** [1] [2] [3]. The data is summarized in the table below.

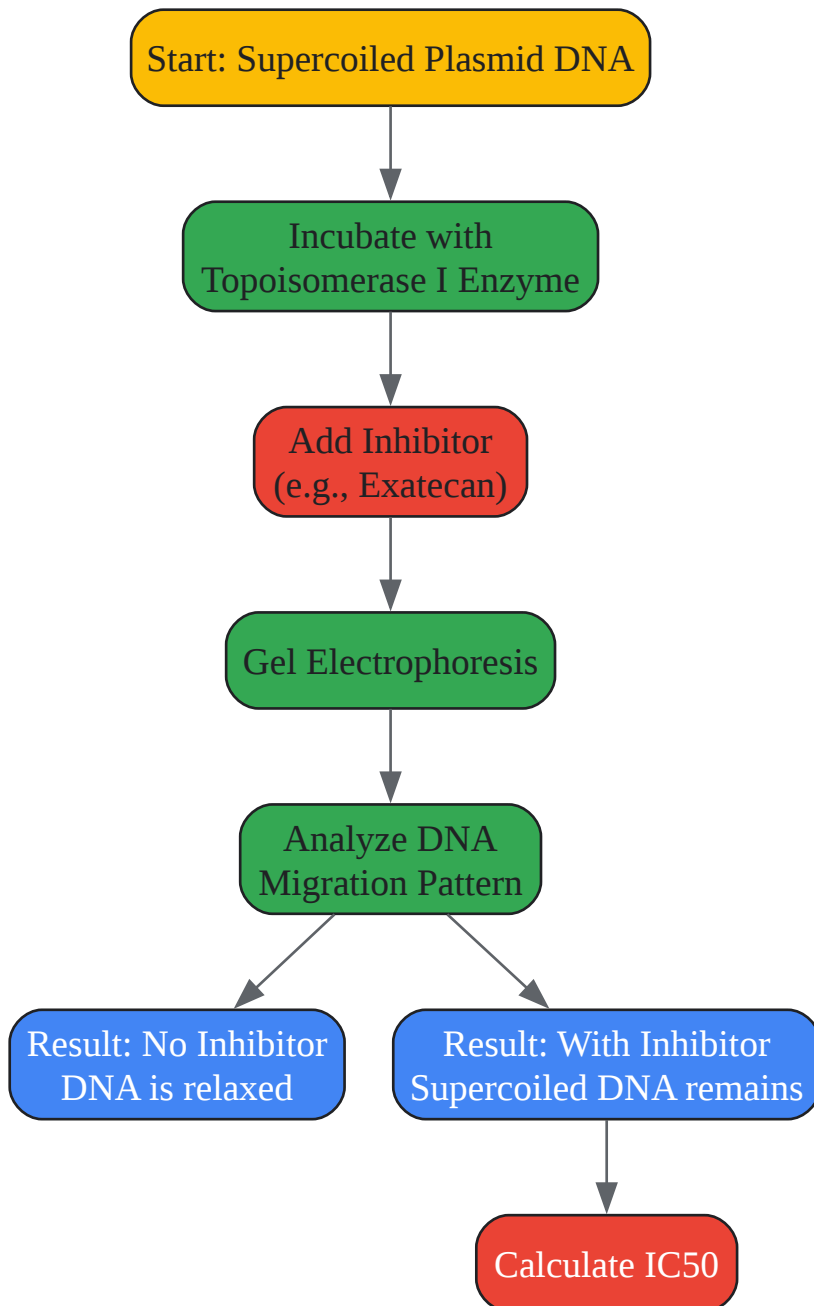
Compound Name	Target	IC50 Value	Role
Exatecan (constituent of the ADC linker)	DNA Topoisomerase I	2.2 μ M [1] [2] [3]	Cytotoxic payload
MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan	DNA Topoisomerase I (via Exatecan)	Information missing	Antibody-Drug Conjugate (ADC) linker-payload conjugate [1] [2]

Experimental Context for IC50 Data

The search results confirm the IC50 value but do not provide the specific experimental protocols used to determine it for Exatecan. The provided literature describes the general methodology for topoisomerase I inhibition assays, which typically involves observing the relaxation of supercoiled plasmid DNA by the topoisomerase I enzyme.

- **General Assay Principle:** The assay measures the enzyme's ability to relax supercoiled plasmid DNA. In the absence of an inhibitor, the enzyme fully relaxes the DNA, changing its migration pattern in a gel. When an effective inhibitor is present, it prevents this relaxation, resulting in a higher amount of remaining supercoiled DNA [4]. The IC50 is the concentration at which the inhibitor causes a 50% reduction in enzyme activity.
- **Data Interpretation:** The value of **2.2 μM** indicates the potency of the free Exatecan payload. When Exatecan is part of the **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan** conjugate, it is designed to be delivered to specific cells by an antibody. Its release and activity inside the target cells might differ from the free drug.

The following diagram outlines this general experimental workflow for determining Topoisomerase I inhibition:



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Key Information for Researchers

- **Synonyms and Relevance:** This compound is also known as **SHR-A1811 Drug-linker** [1]. It is a key component of Antibody-Drug Conjugates (ADCs), where it is chemically linked to a tumor-targeting antibody. The linker is designed to be stable in the bloodstream and release the active Exatecan payload specifically inside target cells [1] [2] [3].

- **Handling and Storage:** For research purposes, the compound is typically supplied as a solid powder and should be stored at -20°C in a sealed container, protected from light and moisture [1] [5] [6]. It is intended for research use only and not for human administration [1] [2].

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References

1. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (Synonyms [medchemexpress.com])
2. - MC - Gly - Gly - Phe -(Gly)- R - Cyclopropane | TargetMol Exatecan [targetmol.com]
3. CAS No : 2414254-51-4 | Product Name : MC - Gly - Gly - Phe - Gly ... [pharmaffiliates.com]
4. Selective Inhibition of Escherichia coli RNA and DNA Topoisomerase ... [pmc.ncbi.nlm.nih.gov]
5. - MC - Gly - Gly - Phe -(S)- Gly - Cyclopropane ... Exatecan [peptidedb.com]
6. - MC - Gly - Gly - Phe -(S)- Gly - Cyclopropane | Invivochem Exatecan [invivochem.com]

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